Application Notes & Protocols: The Role of N,N-Dimethylundecylamine in Micelle Formation

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Compound of Interest

Compound Name:	*N,N-Dimethylundecylamine*
CAS No.:	*17373-28-3*
Cat. No.:	*B099482*

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Abstract: This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the role and characterization of **N,N-Dimethylundecylamine** as a micelle-forming agent. We delve into the fundamental physicochemical properties of this tertiary amine surfactant, the thermodynamics of its self-assembly, and its pH-dependent behavior. Detailed, field-proven protocols are provided for determining its Critical Micelle Concentration (CMC) and for characterizing the resultant micelles using modern analytical techniques.

Introduction: Understanding N,N-Dimethylundecylamine as a Surfactant

N,N-Dimethylundecylamine is an amphiphilic molecule featuring a hydrophobic 11-carbon alkyl chain (undecyl group) and a hydrophilic tertiary amine headgroup. This structure positions it as a cationic surfactant, particularly in acidic to neutral aqueous solutions where the amine group is protonated. Like other surfactants, it lowers the surface tension of water and, above a specific concentration, spontaneously self-assembles into colloidal structures known as micelles.[1]

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The self-assembly is a thermodynamically driven process governed by the hydrophobic effect. The hydrophobic undecyl tails seek to minimize their contact with water molecules, leading them to aggregate. The hydrophilic dimethylamino headgroups remain exposed to the aqueous environment, forming the outer shell or "corona" of the micelle. The concentration at which this phenomenon begins is the Critical Micelle Concentration (CMC), a key parameter characterizing any surfactant.[1][2]

The tertiary amine headgroup of **N,N-Dimethylundecylamine** is of particular interest as its charge is pH-dependent. At low pH, the amine is protonated ($-N^+(CH_3)_2H$), behaving as a classic cationic surfactant. As the pH increases towards its pKa, a mixture of protonated and neutral species exists, making it behave as a nonionic or zwitterionic-like surfactant, which can influence micellar properties significantly. This pH-responsiveness opens avenues for its use in stimuli-responsive drug delivery systems.[3][4]

Key Physicochemical Properties

Precise experimental data for **N,N-Dimethylundecylamine** is less common than for its C10 and C12 homologs. The following table provides key properties, with values for N,N-Dimethyldecylamine (C10) and N,N-Dimethyldodecylamine (C12) included for trend analysis and estimation.

Property	N,N-Dimethyldecylamine (C10)	N,N-Dimethylundecylamine (C11) (Estimated)	N,N-Dimethyldodecylamine (C12)	Reference
Molecular Formula	$C_{12}H_{27}N$	$C_{13}H_{29}N$	$C_{14}H_{31}N$	[5][6]
Molecular Weight	185.35 g/mol	199.38 g/mol	213.40 g/mol	[5][6]
Appearance	Liquid	Clear Liquid	Colorless Liquid	[5][7]
pKa	~9.8-10.2	~9.9-10.3	~10.0-10.4	[8]
LogP	5.3	~5.8	5.47 - 6.91	[5][7]

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Note: Properties for **N,N-Dimethylundecylamine** are estimated based on the trends observed in its homologs.

Mechanism of Micellization

The formation of micelles is a cooperative process that occurs abruptly once the CMC is reached. Below the CMC, **N,N-Dimethylundecylamine** molecules exist primarily as monomers in solution and at interfaces. As the concentration increases to the CMC, the entropic penalty of structuring water molecules around the hydrophobic tails becomes too high. The system lowers its overall free energy by sequestering the tails into a non-polar core, a process driven by the hydrophobic effect.

This aggregation is opposed by electrostatic repulsion between the positively charged (protonated) headgroups at the micelle surface and by steric hindrance. The final size and shape of the micelle represent a balance between these attractive and repulsive forces.

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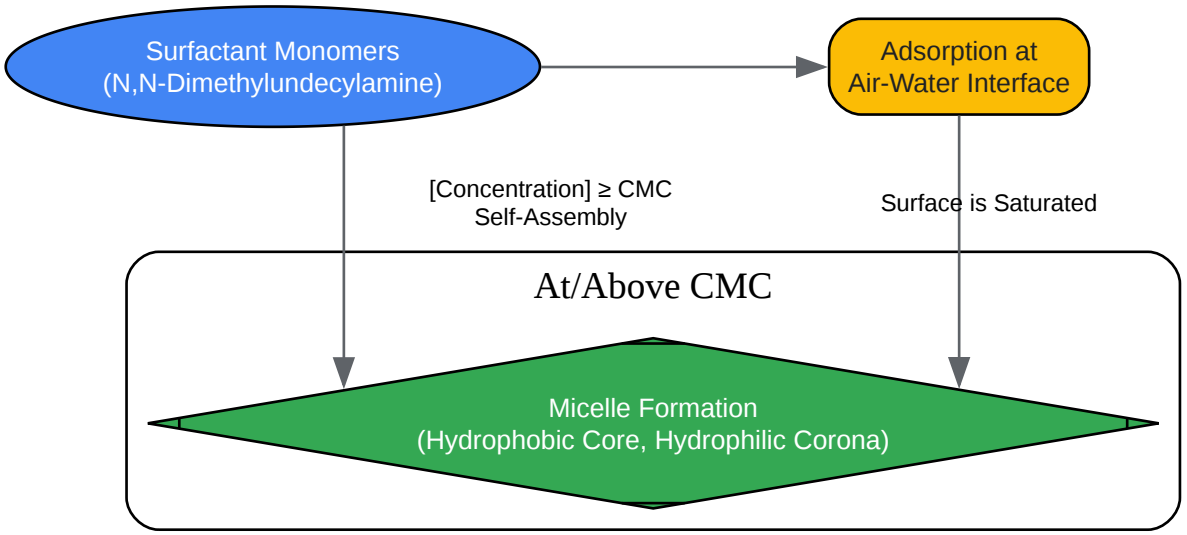

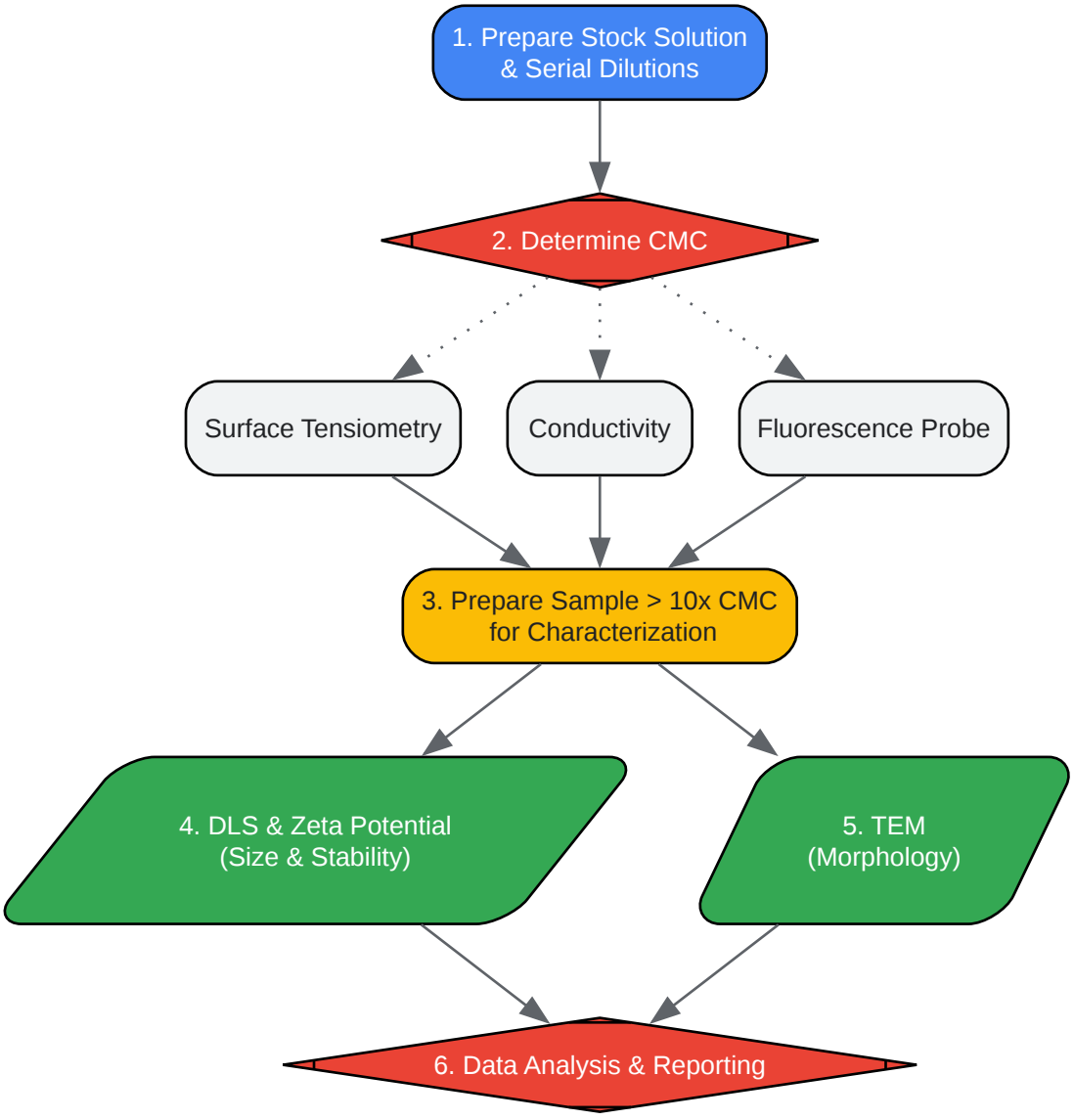

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Caption: Experimental workflow for micelle characterization.

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